

Application Note: Scalable Production of (2R,5S)-Thiolane-2,5-Dicarboxamide

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Compound of Interest

Compound Name: (2R,5S)-thiolane-2,5-dicarboxamide

Cat. No.: B15051421

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Abstract

(2R,5S)-Thiolane-2,5-dicarboxamide is a critical cis-configured heterocyclic scaffold used in the synthesis of peptidomimetics, protease inhibitors, and biotin analogues. Its production at scale is often bottlenecked by stereochemical control and the handling of organosulfur reagents. This guide presents a robust, three-step protocol leveraging the "Double Inversion" strategy to convert meso-2,5-dibromoadipate into the thermodynamically stable cis-thiolane core with >98% diastereomeric excess (de).

Strategic Route Analysis

The synthesis relies on the stereospecific cyclization of meso-2,5-dibromoadipate. The mechanism involves two sequential nucleophilic substitutions (

) by the sulfide ion (

).

- First Substitution (Intermolecular): Inversion of configuration at C2 (

).

- Second Substitution (Intramolecular): Inversion of configuration at C5 (

).

Starting with the meso precursor (2R, 5S), this double inversion sequence yields the (2S, 5R) product. Due to the symmetry of the molecule, (2S, 5R) is identical to (2R, 5S), confirming the retention of the cis-geometry (meso) in the final product.

Reaction Scheme

Figure 1: Synthetic pathway leveraging double-inversion stereochemistry.

Detailed Experimental Protocols

Protocol A: Preparation of meso-Dimethyl 2,5-Dibromoadipate

Objective: Isolate the pure meso diastereomer from the crude bromination mixture. The meso isomer typically has a higher melting point and lower solubility than the racemic pair, facilitating purification by crystallization.

Reagents:

- Adipic acid (1.0 eq)
- Thionyl chloride () (2.5 eq)
- Bromine () (2.2 eq)
- Methanol (Excess)

Procedure:

- Bromination: In a reactor equipped with a scrubber (for HCl/SO₂), heat adipic acid and

to 85°C for 2 hours to form adipoyl chloride.

- Add

dropwise at 60-70°C. Irradiate with a tungsten lamp or add a catalytic amount of to initiate alpha-bromination.

- Esterification: Cool the mixture to 0°C. Slowly add absolute methanol (Caution: Exothermic). Reflux for 2 hours.
- Crystallization: Cool the methanolic solution to -10°C. The meso-isomer precipitates preferentially.
- Filtration: Filter the white crystals. Recrystallize from hot methanol to ensure removal of the racemic (dl) contaminants.
 - Target Melting Point: 75–77°C (Literature standard for meso-ester).

Protocol B: Cyclization to cis-Dimethyl Thiolane-2,5-dicarboxylate

Objective: Stereospecific ring closure.

Reagents:

- meso-Dimethyl 2,5-dibromoadipate (1.0 eq)
- Sodium Sulfide Nonahydrate () (1.1 eq)
- Solvent: Methanol/Water (9:1 v/v)

Procedure:

- Dissolution: Dissolve meso-dibromo ester in methanol (concentration ~0.5 M).
- Reagent Prep: Dissolve

in a minimum amount of water.

- Addition: Heat the ester solution to mild reflux (65°C). Add the sulfide solution dropwise over 1 hour. Crucial: Slow addition favors intramolecular cyclization over intermolecular polymerization.
- Reaction: Stir at reflux for 4 hours. Monitor by TLC (Hexane/EtOAc 4:1) or GC-MS.[1]
- Workup: Evaporate methanol under reduced pressure. Resuspend the residue in water and extract with Dichloromethane (DCM) x3.
- Purification: Dry organic layer over

and concentrate.
 - Note: The product is often an oil or low-melting solid. If necessary, distill under high vacuum (approx. 110°C at 0.5 mmHg) to remove polymeric byproducts.

Protocol C: Ammonolysis to (2R,5S)-Thiolane-2,5-dicarboxamide

Objective: Conversion of diester to diamide without epimerization.

Reagents:

- cis-Dimethyl thiolane-2,5-dicarboxylate (1.0 eq)
- Ammonia (

) solution (7N in Methanol) (Excess, >10 eq)

Procedure:

- Mixing: Place the diester in a pressure-rated vessel (autoclave or heavy-walled glass reactor).
- Ammonia Charge: Add cold 7N methanolic ammonia.
- Reaction: Seal the vessel and stir at Room Temperature (20-25°C) for 24–48 hours.

- Observation: The reaction is initially homogeneous. As the diamide forms, it will precipitate out of the solution as a white solid due to its low solubility in methanol.
- Isolation: Filter the white precipitate.
- Washing: Wash the cake with cold methanol (x2) and diethyl ether (x1) to remove residual ester and traces of mono-amide.
- Drying: Vacuum dry at 40°C.

Yield Expectations:

Step	Typical Yield	Purity Target
Bromination/Esterification	65-70% (meso)	>98% (by mp)
Cyclization	75-85%	>95% (GC)

| Ammonolysis | 85-90% | >99% (HPLC) |

Analytical Quality Control

Stereochemical Verification

The cis (meso) and trans (racemic) isomers can be distinguished by ¹H NMR.

- cis-Isomer (Target): Due to the plane of symmetry, the protons at C2 and C5 are chemically equivalent. The ring methylene protons (C3, C4) appear as complex multiplets.
- trans-Isomer: Lacks the plane of symmetry in the same way (C2 symmetry axis), often showing different coupling constants (-values) between the H2/H5 protons and the adjacent methylenes.

Specification for **(2R,5S)-Thiolane-2,5-dicarboxamide**:

- Appearance: White crystalline powder.
- Melting Point: >230°C (Decomposes).

- Solubility: Poor in MeOH, EtOH; Soluble in DMSO, DMF, hot water.
- Mass Spec (ESI+): $[M+H]^+ = 175.2$ Da.

Safety & Handling (HSE)

Organosulfur Hazards[1]

- Hydrogen Sulfide (

): The reaction of

with acidic impurities can release

, a highly toxic gas.
 - Control: Ensure the reaction mixture pH remains basic ($> \text{pH } 9$) during sulfide addition. Use a caustic scrubber (NaOH solution) on the reactor vent.
- Odor Control: Thiolane derivatives have a characteristic, potent sulfur odor ("gas leak" smell).
 - Control: All rotary evaporation and filtration must be performed in a fume hood. Treat glassware with dilute bleach (NaOCl) solution before washing to oxidize residual sulfides.

Process Workflow Diagram

Figure 2: Operational workflow with Critical Quality Attributes (CQA) checkpoints.

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Sources

- 1. web.mit.edu [web.mit.edu]
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